

Application Note: High-Throughput Screening Assays Using Reversine (CAS 298686-55-2)

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Compound of Interest

Compound Name: 3-[(2-Methyl-3-furoyl)amino]benzoic acid

CAS No.: 298686-55-2

Cat. No.: B1347439

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Executive Summary & Mechanism of Action

Reversine (CAS 298686-55-2) is a heterine-based small molecule originally discovered for its ability to induce dedifferentiation in lineage-committed cells. In the context of High-Throughput Screening (HTS), it is primarily utilized as a benchmark reference inhibitor (positive control) for Aurora Kinases (A, B, C) and MPS1 (TTK), and as a potent tool compound for phenotypic screens targeting polyploidy and mitotic catastrophe.

Mechanistic Profile for HTS Design

To design valid assays, one must understand the specific inhibition profile:

- Primary Target (Kinase Assays): Pan-Aurora Kinase Inhibitor.
 - Aurora A ()
 - Aurora B () – Primary HTS utility
 - Aurora C ()

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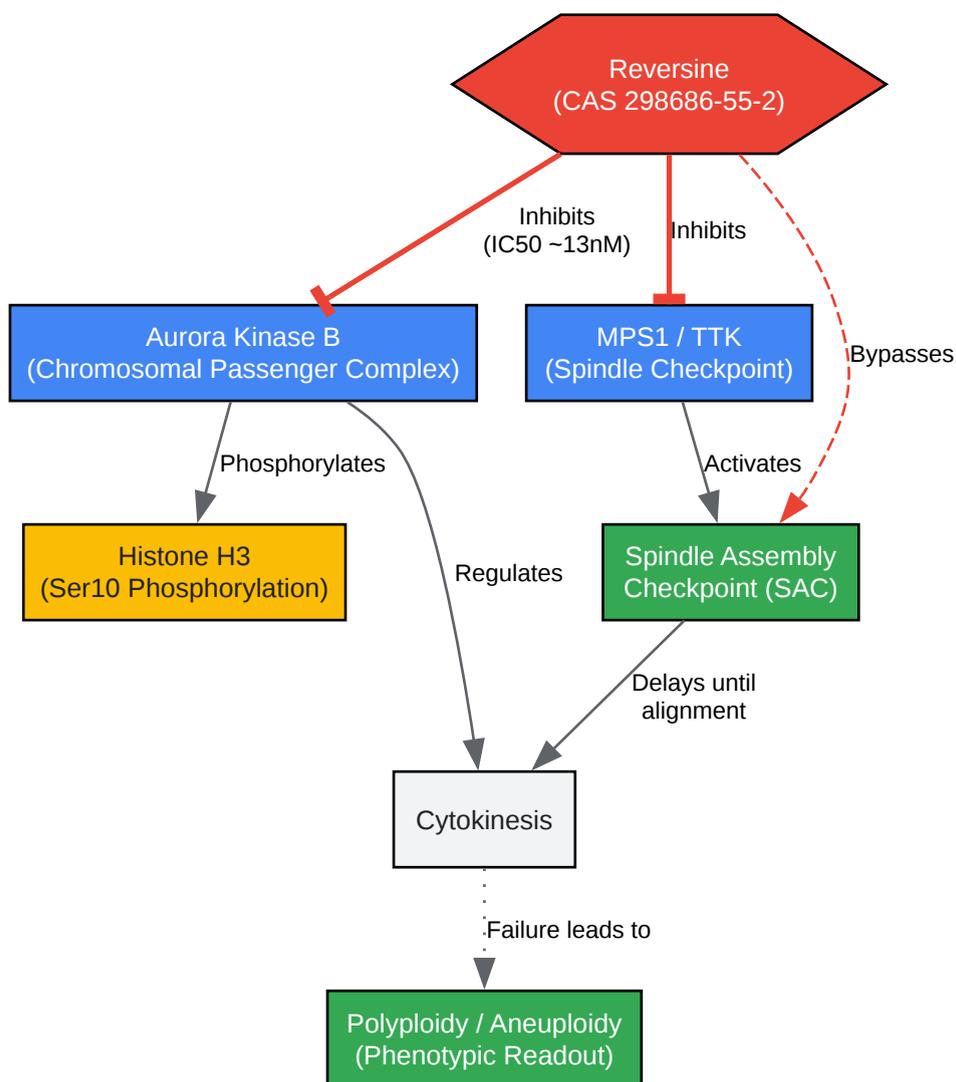
- Secondary Target (Phenotypic Assays): A3 Adenosine Receptor Antagonist () and Nonmuscle Myosin II Heavy Chain inhibition.
- Cellular Phenotype: Abrogation of the Spindle Assembly Checkpoint (SAC), leading to cytokinesis failure, endoreduplication, and polyploidy.

Technical Specifications & Handling

Parameter	Specification	Application Note
Molecular Weight	393.48 g/mol	Use for molarity calculations.
Solubility	DMSO (>25 mg/mL)	Critical: Insoluble in water. Prepare stocks in 100% DMSO.
Stock Storage	-20°C (Desiccated)	Stable for >2 years. Avoid freeze-thaw cycles >5 times.
Working Solvent	< 1% DMSO Final	Assays must tolerate 0.1–1% DMSO.
Light Sensitivity	Moderate	Protect assay plates from direct light during incubation.

Biological Pathway Visualization

The following diagram illustrates the intervention points of Reversine within the mitotic signaling cascade. This logic underpins the assay readouts described in Section 4.



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Caption: Reversine acts as a dual inhibitor of Aurora B and MPS1, bypassing the Spindle Assembly Checkpoint and preventing Histone H3 phosphorylation, resulting in polyploidy.

Detailed Experimental Protocols

Protocol A: Biochemical HTS Assay (Aurora B Inhibition)

Format: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Purpose: Screening libraries for Aurora B inhibitors using Reversine as the Maximal Inhibition Control (100% Inhibition).

1. Reagents & Buffer Setup

- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35, 2 mM DTT (fresh).
- Enzyme: Recombinant Human Aurora B (0.5 nM final).
- Substrate: ULight™-labeled Histone H3 peptide (50 nM final).
- Tracer: Europium-anti-phospho-Histone H3 (Ser10) antibody.
- Control Compound: Reversine (10 mM DMSO stock).

2. Workflow (384-Well Plate)

- Compound Dispensing:
 - Dispense 100 nL of Test Compounds into columns 3–22.
 - Dispense 100 nL of DMSO (Negative Control) into column 1–2.
 - Dispense 100 nL of Reversine (10 μM final) into column 23–24 (Positive Control).
- Enzyme Addition:
 - Add 5 μL of Aurora B Enzyme Mix to all wells.
 - Pre-incubation: Centrifuge (1000 x g, 1 min) and incubate for 10 min at RT. This allows Reversine to bind the ATP pocket.
- Reaction Initiation:
 - Add 5 μL of Substrate/ATP Mix (ATP concentration should be at _____, approx. 10 μM).
- Incubation:
 - Seal plate. Incubate for 60 minutes at RT in the dark.
- Detection:

- Add 10 μ L of EDTA/Eu-Antibody Detection Mix to stop the reaction.
- Incubate 60 min. Read on TR-FRET compatible reader (e.g., EnVision).
- Excitation: 320 nm | Emission: 665 nm (Acceptor) & 615 nm (Donor).

3. Data Analysis

Calculate % Inhibition using the Reversine controls:

Valid Assay Criteria: Z-Factor > 0.5.

Protocol B: High-Content Phenotypic Screen (Polyploidy Induction)

Format: Cell-based High-Content Screening (HCS) Purpose: Identifying compounds that induce mitotic catastrophe or polyploidy, using Reversine as a phenotypic reference.

1. Cell Preparation

- Cell Line: HCT116 or HeLa (Human cervical carcinoma).
- Seeding Density: 2,000 cells/well in 384-well black/clear-bottom plates.
- Media: DMEM + 10% FBS.
- Incubation: Allow cells to adhere for 16–24 hours at 37°C, 5% CO₂.

2. Compound Treatment

- Dosing: Add compounds using an acoustic liquid handler (e.g., Echo).
 - Reversine Control: Titrate Reversine (0.5 μ M final) in control wells. At this concentration, >80% of cells should exhibit polyploidy (4N/8N DNA content) after 24h.
- Duration: Incubate for 24 to 48 hours. Note: 24h is sufficient for G2/M arrest; 48h is required for clear polyploidy quantification.

3. Fixation & Staining

- Fixation: Remove media (or add directly) 4% Paraformaldehyde (PFA) for 15 min. Wash 2x with PBS.
- Staining Mix:
 - Hoechst 33342 (1 $\mu\text{g}/\text{mL}$): Nuclear stain (DNA content).
 - Anti-alpha-Tubulin-FITC: Cytoskeletal stain (Cell size/shape).
- Incubation: 30 min at RT in dark. Wash 2x PBS.

4. Image Acquisition & Analysis^[1]

- Instrument: High-Content Imager (e.g., PerkinElmer Operetta or Molecular Devices ImageXpress).
- Magnification: 10x or 20x objective.
- Algorithm (CellProfiler or proprietary):
 - Identify Nuclei (Hoechst channel).
 - Measure Integrated Intensity (DNA Content).
 - Gate cells:
 - 2N (G1)
 - 4N (G2/M)
 - 4N (Polyploid)

“

4N (Polyploid)

- Output: Percentage of cells with >4N DNA content. Reversine treated wells should show a distinct shift to >4N compared to DMSO.

Assay Validation & Troubleshooting

Issue	Probable Cause	Solution
Low Signal Window (Kinase Assay)	ATP concentration too high	Ensure ATP is near (approx 5-10 μ M) to allow Reversine competition.
High Variability (CV > 10%)	Pipetting error or DMSO tolerance	Check DMSO tolerance of the enzyme; Reversine stocks can precipitate if hydrated—use fresh tips.
No Polyploidy observed (Cell Assay)	Incubation time too short	Reversine induces failure of cytokinesis. Cells must attempt division to become polyploid. Extend to 36-48h.
Reversine Degradation	Aqueous instability	Dilute Reversine into aqueous buffer immediately before use. Do not store intermediate aqueous dilutions.

References

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